

An In-depth Technical Guide to 2-Methyl-3-butenenitrile

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Compound of Interest

Compound Name: 2-Methyl-3-butenenitrile

Cat. No.: B095465

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This technical guide provides a comprehensive overview of **2-Methyl-3-butenenitrile**, including its chemical identity, physicochemical properties, relevant experimental protocols, and key chemical transformations. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

The nomenclature and various identifiers for **2-Methyl-3-butenenitrile** are crucial for accurate documentation and research.

- IUPAC Name: 2-methylbut-3-enenitrile[1][2][3]
- Synonyms: 3-Cyano-1-butene, 1-Methyl-2-propenyl Cyanide, 3-Butenenitrile, 2-methyl-, 3-Cyanobut-1-ene[1][2][4]
- CAS Number: 16529-56-9[1][2]
- Molecular Formula: C₅H₇N[1][2][3]

Physicochemical Properties

A summary of the key quantitative properties of **2-Methyl-3-butenenitrile** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Source
Molecular Weight	81.12 g/mol	[1][2]
Appearance	Clear to yellow liquid	[1]
Boiling Point	125 °C (257 °F)	[2]
Flash Point	15 °C (54 °F)	[2]
Density	0.813 g/mL at 20.6 °C (69.1 °F)	[1]
Vapor Pressure	29.5 mmHg at 22.2 °C (72 °F)	[1]
Solubility	Soluble in water	[1]
Refractive Index	1.4070 to 1.4110	[5]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Methyl-3-butenenitrile** are critical for its practical application in a laboratory setting.

3.1. Synthesis via Alkylation of α -Methylcrotononitrile

A representative protocol for the synthesis of a derivative, 2-Methyl-2-phenylmethyl-3-butenenitrile, illustrates a common synthetic approach involving alkylation.[6]

- Materials:
 - Benzyl chloride (126.5 g, 1 mole)
 - 2-Methyl-2-butenenitrile (81 g, 1 mole)
 - Toluene (100 mL)
 - Tetrabutylammonium bromide (10 g)
 - Solid sodium hydroxide (40 g, 1 mole)

- Procedure:
 - A 500 mL 4-neck flask is equipped with a stirrer, reflux condenser, dropping funnel, and a water separator.
 - Benzyl chloride, 2-methyl-2-butenenitrile, toluene, and tetrabutylammonium bromide are introduced into the flask.
 - The mixture is heated to reflux.
 - Solid sodium hydroxide is added in portions to the refluxing mixture.
 - The reaction mixture is maintained at reflux for an additional hour.
 - After cooling, the reaction mixture is washed with water until neutral.
 - The organic and aqueous phases are separated.
 - The organic phase is distilled to yield the desired product.[6]

3.2. Isomerization of **2-Methyl-3-butenenitrile**

The isomerization of **2-Methyl-3-butenenitrile** is a significant industrial reaction, particularly in the synthesis of adiponitrile, a precursor to nylon.[7][8] This process can be catalyzed by various agents, including nickel complexes or inorganic bases.[8][9][10]

- Catalyst System: Nickel(0) complexes with phosphine ligands are commonly employed.[8] Alternatively, calcium-containing inorganic bases like calcium oxide or calcium hydroxide can be used.[10]
- General Procedure (Base-Catalyzed):
 - A mixture containing **2-Methyl-3-butenenitrile** and 3-pentenitrile is charged into a suitable reactor.
 - A calcium-containing inorganic base (e.g., calcium oxide) is added to the nitrile mixture. The molar ratio of the base to the nitrile mixture is typically in the range of 1:5 to 1:15.[10]

- The reaction mixture is heated to induce isomerization.
- The reaction progress is monitored by techniques such as gas chromatography (GC) to determine the conversion and selectivity towards the desired 2-methyl-2-butenenitrile isomer.[10]

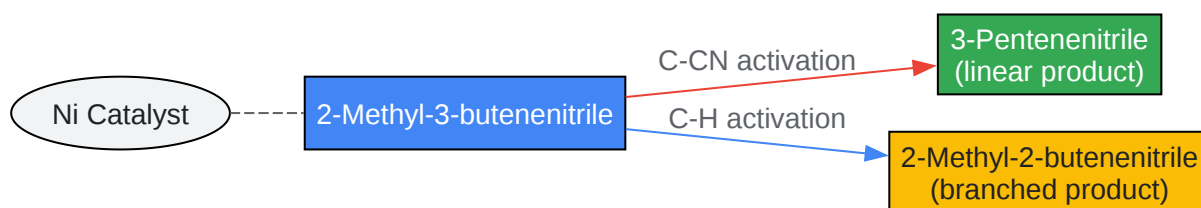
3.3. Analytical Method: High-Performance Liquid Chromatography (HPLC)

The analysis of **2-Methyl-3-butenenitrile** can be performed using reverse-phase HPLC.[11]

- Column: Newcrom R1 or a standard C18 column.[11]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with a small amount of phosphoric acid. For mass spectrometry (MS) detection, formic acid should be used instead of phosphoric acid.[11]
- Detection: UV or MS detection can be employed.
- Application: This method is suitable for purity assessment, impurity profiling, and pharmacokinetic studies.[11]

Chemical Reactivity and Pathways

The isomerization of **2-Methyl-3-butenenitrile** is a key transformation that can proceed through different pathways, leading to various isomers. This process is of significant industrial importance.



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